

Solubility of Quininic acid in different solvents

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Compound of Interest

Compound Name: Quininic acid

Cat. No.: B184021

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Solubility of Quininic Acid: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Quininic acid, systematically known as 6-methoxyquinoline-4-carboxylic acid (CAS No. 86-68-0), is a quinoline derivative with notable applications in pharmaceutical research and organic synthesis. Its solubility in various solvents is a critical parameter for its use in drug formulation, chemical reactions, and analytical method development. This technical guide provides a comprehensive overview of the available solubility data for **quininic acid**, alongside a detailed experimental protocol for its determination.

It is imperative to distinguish **quininic acid** from the similarly named but structurally distinct quinic acid (CAS No. 77-95-2), a cyclohexanecarboxylic acid. Much of the readily available quantitative solubility data is for quinic acid, and researchers should exercise caution to avoid confusion between these two compounds. This guide focuses exclusively on **quininic acid**.

Solubility of Quininic Acid

The solubility of a compound is dependent on various factors, including the chemical nature of the solute and solvent, temperature, and pH. Currently, publicly available quantitative solubility data for **quininic acid** in common organic and inorganic solvents is limited. The following table summarizes the available qualitative and quantitative information.

Solvent	Temperature (°C)	Solubility	Units	Notes
Dimethyl Sulfoxide (DMSO)	Not Specified	16.67	mg/mL	Ultrasonic assistance may be required for complete dissolution.
Water	Not Specified	Slightly Soluble	-	Described as "moderately soluble" in some sources. Quantitative data is not readily available.
Ethanol (cold)	Not Specified	Slightly Soluble	-	-
Ether	Not Specified	Slightly Soluble	-	-
Aqueous Alkali	Not Specified	Readily Soluble	-	-
10% DMSO / 40% PEG300 / 5% Tween-80 / 45% Saline	Not Specified	≥ 1.67	mg/mL	A common vehicle for in vivo studies.
10% DMSO / 90% Corn Oil	Not Specified	≥ 1.67	mg/mL	Another common vehicle for in vivo studies.

Experimental Protocol for Determining Quininic Acid Solubility

The following protocol outlines the shake-flask method, a widely accepted technique for determining the equilibrium solubility of a compound, followed by quantification using High-Performance Liquid Chromatography (HPLC).

Materials and Equipment

- **Quininic acid** (high purity)
- Selected solvents (e.g., water, ethanol, methanol, DMSO) of appropriate purity
- Analytical balance
- Vials with screw caps
- Constant temperature shaker bath or incubator
- Syringe filters (e.g., 0.22 μm PTFE or PVDF)
- HPLC system with a UV detector
- Appropriate HPLC column (e.g., C18)
- Volumetric flasks and pipettes
- Mobile phase for HPLC (e.g., acetonitrile and water with a suitable buffer)

Experimental Procedure

2.1. Preparation of Saturated Solutions

- Add an excess amount of **quininic acid** to a series of vials. The excess solid should be visually present to ensure saturation.
- Add a known volume of the desired solvent to each vial.
- Securely cap the vials to prevent solvent evaporation.
- Place the vials in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C or 37 °C).
- Shake the vials for a predetermined period (e.g., 24-72 hours) to allow the system to reach equilibrium. The time required for equilibrium should be determined experimentally.

2.2. Sample Collection and Preparation

- After the equilibration period, allow the vials to stand undisturbed at the set temperature for a short period to allow the excess solid to settle.
- Carefully withdraw a sample of the supernatant using a syringe.
- Immediately filter the sample through a syringe filter into a clean vial to remove any undissolved solid.
- Accurately dilute the filtered sample with the appropriate solvent to a concentration within the calibration range of the HPLC method.

2.3. HPLC Analysis

- Develop and validate an HPLC method for the quantification of **quininic acid**. This includes selecting an appropriate column, mobile phase, flow rate, and UV detection wavelength.
- Prepare a series of calibration standards of **quininic acid** of known concentrations.
- Inject the calibration standards into the HPLC system to generate a calibration curve.
- Inject the diluted samples into the HPLC system.
- Determine the concentration of **quininic acid** in the diluted samples by comparing their peak areas to the calibration curve.

2.4. Calculation of Solubility

Calculate the solubility of **quininic acid** in the solvent using the following formula:

Solubility = (Concentration from HPLC) x (Dilution Factor)

Experimental Workflow Diagram



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Caption: Experimental workflow for determining the solubility of **quinine acid**.

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